

# Personal protective equipment for handling 4-Azaindole

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## Compound of Interest

Compound Name: 4-Azaindole

Cat. No.: B1209526

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## Essential Safety and Handling Guide for 4-Azaindole

For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical compounds are paramount. This guide provides immediate, essential safety and logistical information for the proper management of **4-Azaindole**, a heterocyclic organic compound frequently used in pharmaceutical research. Adherence to these protocols is critical for ensuring laboratory safety and regulatory compliance.

## Hazard Identification and Personal Protective Equipment

**4-Azaindole** is classified as an irritant and may be harmful if swallowed or inhaled.<sup>[1][2]</sup> It is crucial to use appropriate Personal Protective Equipment (PPE) to minimize exposure.

Hazard Summary:

Hazard Statement	Description	GHS Pictogram
H315	Causes skin irritation.[2]	GHS07
H319	Causes serious eye irritation. [2]	GHS07
H335	May cause respiratory irritation.[2]	GHS07

Recommended Personal Protective Equipment:

Equipment	Specification
Eye/Face Protection	Chemical safety goggles or a face shield that meets NIOSH (US) or EN 166 (EU) standards.
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber).
Body Protection	Laboratory coat, long-sleeved clothing.
Respiratory Protection	NIOSH-approved respirator with a dust mask (type N95 or equivalent) if handling fine powders or in poorly ventilated areas.

## Operational Plan: Safe Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of **4-Azaindole** and ensure a safe laboratory environment.

Handling Procedures:

- **Ventilation:** Always handle **4-Azaindole** in a well-ventilated area, preferably within a chemical fume hood. Mechanical exhaust is required.
- **Avoid Contact:** Prevent contact with skin, eyes, and clothing.
- **Dust Formation:** Avoid the formation of dust and aerosols.

- Hygiene: Wash hands thoroughly after handling.

#### Storage Procedures:

- Container: Store in a tightly closed, properly labeled container.
- Conditions: Keep in a cool, dry place away from direct sunlight and incompatible materials.
- Incompatibilities: Avoid contact with strong oxidizing agents.

## Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

#### First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Skin Contact	Remove contaminated clothing and wash the affected area with soap and water. If irritation persists, seek medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Seek immediate medical attention.

#### Spill Response:

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.

- **Contain:** Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand).
- **Collect:** Carefully sweep or scoop up the absorbed material into a suitable, labeled container for disposal. Avoid generating dust.
- **Clean:** Clean the spill area with soap and water.

## Disposal Plan

Proper disposal of **4-Azaindole** and its waste is crucial to prevent environmental contamination and comply with regulations.

Disposal Method:

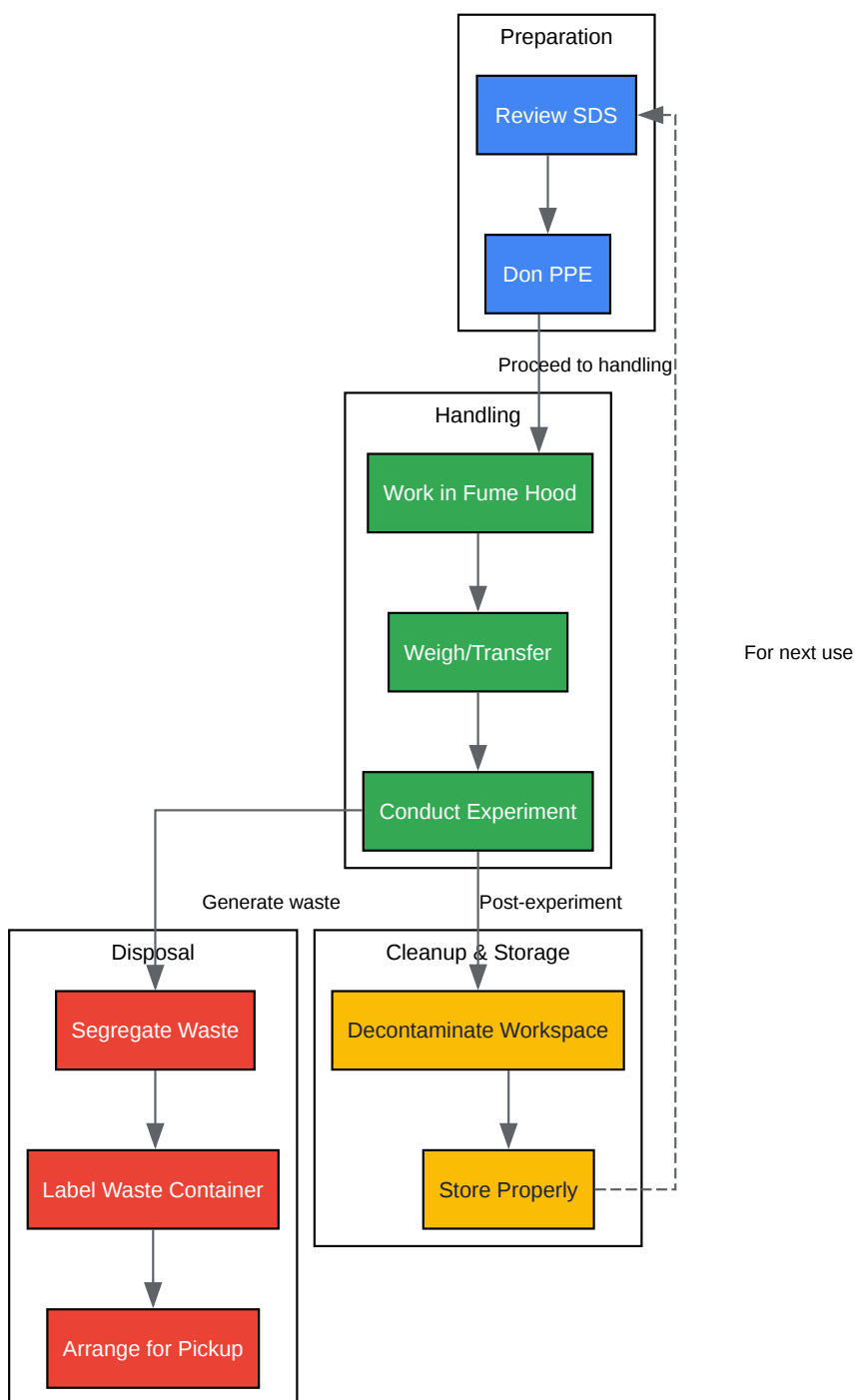
- Unused **4-Azaindole** and contaminated materials should be treated as hazardous waste.
- The recommended disposal method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.
- All disposal activities must be in accordance with federal, state, and local environmental regulations. Consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

## Physical and Chemical Properties

Property	Value
CAS Number	272-49-1
Molecular Formula	C <sub>7</sub> H <sub>6</sub> N <sub>2</sub>
Molecular Weight	118.14 g/mol
Appearance	White to light brown crystalline powder.
Melting Point	126-128 °C
Solubility	Slightly soluble in water. Soluble in methanol and chloroform.

## Safe Handling Workflow

Safe Handling Workflow for 4-Azaindole



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Caption: Logical workflow for the safe handling of **4-Azaindole**.

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## References

- 1. pipharm.com [pipharm.com]
- 2. Page loading... [wap.guidechem.com]
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